

control experiments for validating JHU37160 effects

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Compound of Interest

Compound Name: JHU37160

Cat. No.: B2879511

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JHU37160 Technical Support Center

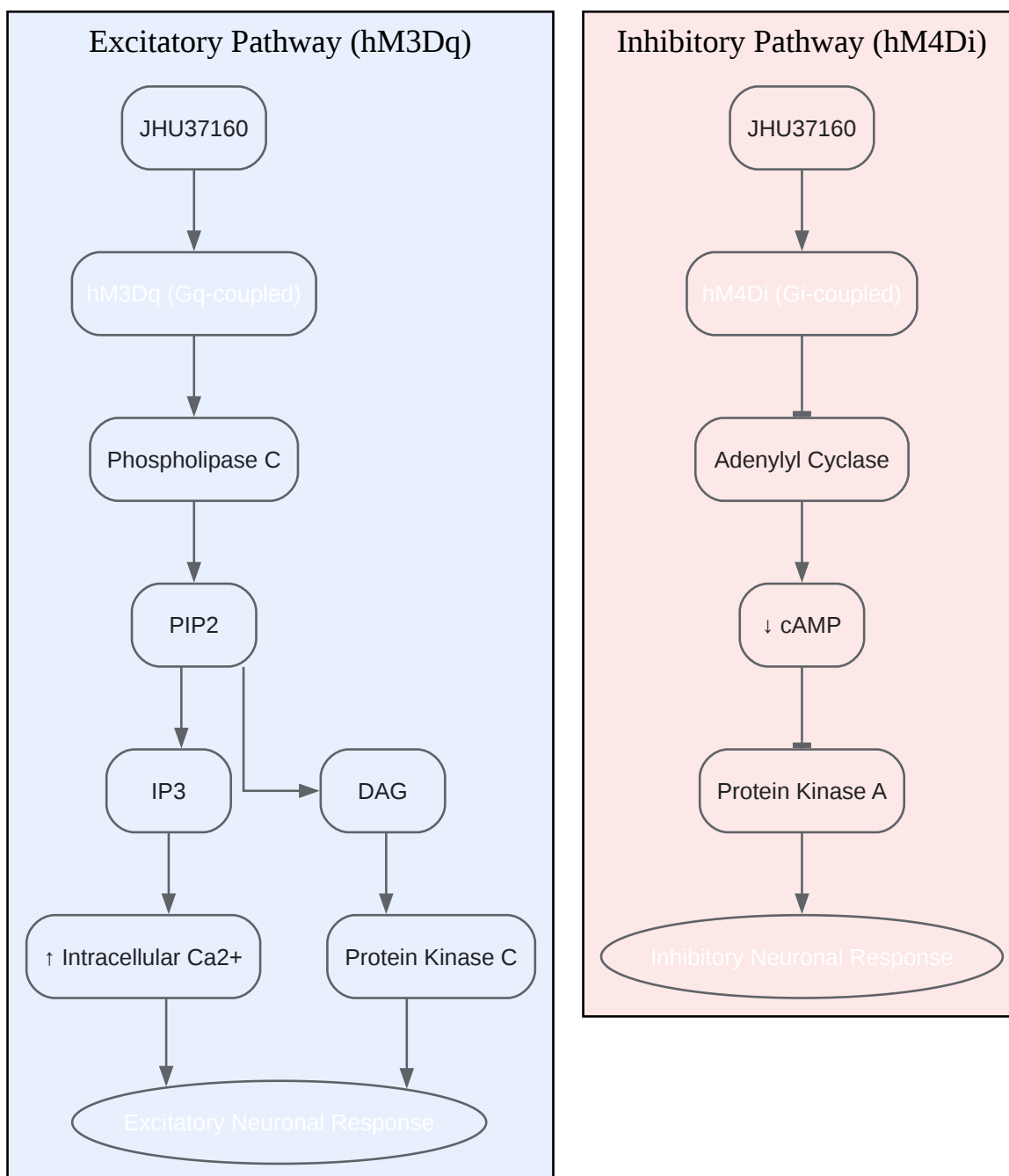
Welcome to the technical support center for **JHU37160**. This resource is designed to assist researchers, scientists, and drug development professionals in designing and troubleshooting experiments to validate the effects of **JHU37160**.

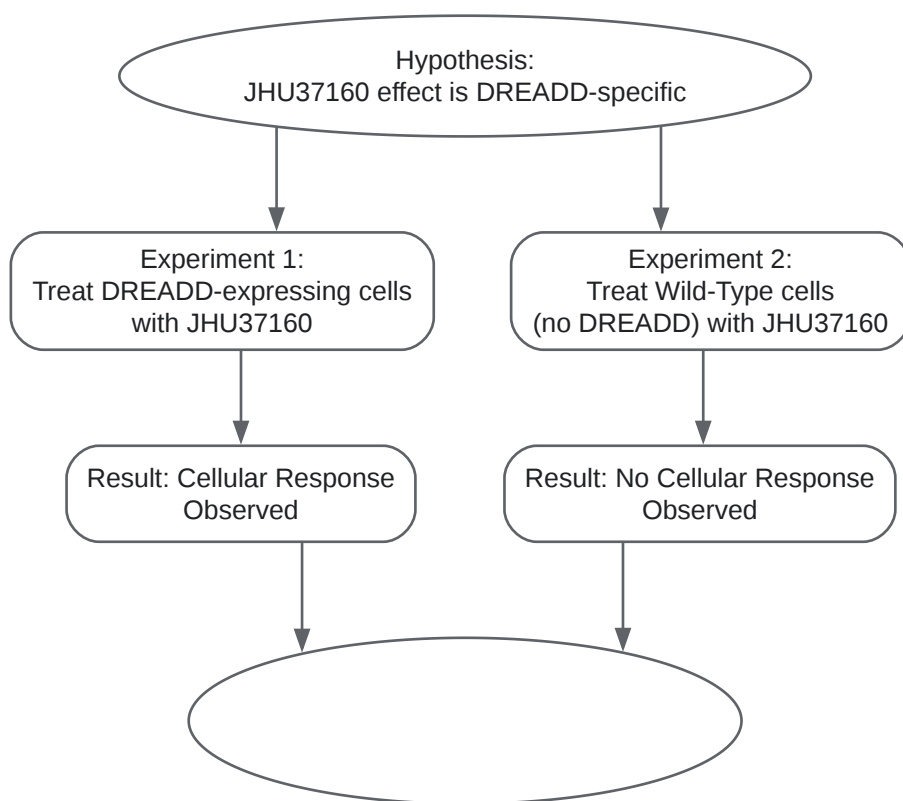
Frequently Asked Questions (FAQs)

Q1: What is the primary mechanism of action of JHU37160?

JHU37160 is a potent and selective agonist for Designer Receptors Exclusively Activated by Designer Drugs (DREADDs), specifically targeting the hM3Dq and hM4Di receptors.[1][2] It exhibits high affinity for these engineered muscarinic receptors with K_i values of 1.9 nM for hM3Dq and 3.6 nM for hM4Di.[1][3] Its corresponding EC_{50} values are 18.5 nM for hM3Dq and 0.2 nM for hM4Di in cell-based assays.[1][2] **JHU37160** is designed to have minimal off-target effects on endogenous receptors, making it a valuable tool for chemogenetic studies.

The hM3Dq DREADD is coupled to the G_q signaling pathway, which activates phospholipase C, leading to the production of inositol triphosphate (IP3) and diacylglycerol (DAG).[4] This cascade results in an increase in intracellular calcium levels, which is excitatory.[4] The hM4Di DREADD is coupled to the G_i signaling pathway, which inhibits adenylyl cyclase, leading to a decrease in intracellular cAMP levels and subsequent reduction in protein kinase A (PKA) activity, which is inhibitory.[4]





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References

- 1. selleckchem.com [selleckchem.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. rndsystems.com [rndsystems.com]
- 4. Chemogenetics | Bio-Techne [bio-techne.com]
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